

Operational Guide: Disposal Procedures for Einecs 287-149-7

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Einecs 287-149-7*

CAS No.: *85409-78-5*

Cat. No.: *B12675883*

[Get Quote](#)

(Quaternary ammonium compounds, benzyl-C12-18-alkyldimethyl, chlorides)

Part 1: Executive Safety Directive

STOP AND READ: **Einecs 287-149-7** is NOT a standard organic solvent. It is a potent cationic surfactant and biocide.

- **CRITICAL PROHIBITION:** Do NOT discharge into municipal drains or sinks. This compound is highly toxic to aquatic life and will disrupt the biological degradation stage of wastewater treatment plants (WWTPs).
- **IMMEDIATE HAZARD:** Causes severe skin burns and eye damage (Corrosive, Category 1B).
- **INCOMPATIBILITY:** Violent reaction potential with strong oxidizers; forms insoluble, sticky precipitates with anionic surfactants.

Part 2: Chemical Identification & Characterization[1]

To ensure you are handling the correct inventory, verify the substance against the following identifiers. This compound is a specific fraction of Benzalkonium Chloride (BAC).

Parameter	Value
EC Number	287-149-7
CAS Number	68391-01-5
Chemical Name	Quaternary ammonium compounds, benzyl-C12-18-alkyldimethyl, chlorides
Physical State	Viscous liquid or gel (often supplied as 50-80% aqueous solution)
pH (1% soln)	6.0 – 9.0 (Neutral to slightly alkaline)
Flash Point	> 100°C (unless in alcohol solvent)
Primary Hazard	Corrosive (C), Dangerous for the Environment (N)

Mechanistic Insight: Why is it dangerous?

As a cationic surfactant, the positively charged nitrogen headgroup attracts to the negatively charged cell membranes of bacteria and tissues. It destabilizes the membrane permeability, causing cell lysis (death). This same mechanism causes rapid, irreversible corneal damage in humans and kills fish/algae at very low concentrations (LC50 < 1 mg/L).

Part 3: Pre-Disposal Segregation & Stabilization

Before moving waste to the disposal area, you must segregate it correctly. Improper mixing is the most common cause of lab accidents involving Quats.

The Anionic Incompatibility Rule

Never mix **Einecs 287-149-7** waste with anionic detergents (e.g., SDS, Sodium Lauryl Sulfate, common lab soaps).

- The Result: They will react to form a sticky, insoluble "gunk" (electrostatic precipitation) that clogs waste drums and pumping equipment.
- The Fix: Designate a specific "Cationic/Biocide Waste" stream.

The Nitrate Prohibition

Never mix with nitrate-containing waste (e.g., Silver Nitrate, Nitric Acid).

- The Risk: Potential formation of unstable nitro-compounds or exothermic reactions.

Personal Protective Equipment (PPE) Matrix

Body Area	Recommended Protection	Technical Rationale
Hands	Nitrile (>0.11mm) or Butyl Rubber	Latex is permeable to organic solvents often found in BAC formulations.
Eyes	Tightly fitting Goggles + Face Shield	Risk of permanent blindness. Safety glasses are insufficient for pouring.
Respiratory	Type A/P2 Filter	Only required if generating aerosols (spraying/misting).

Part 4: Disposal Workflows

Workflow A: Concentrated Liquid Waste (>1%)

Applicable for: Expired stock solutions, mother liquors.

- Container Selection: Use High-Density Polyethylene (HDPE) drums. Do not use metal drums without a liner (corrosion risk).
- pH Check: Verify pH is between 5 and 9. If highly alkaline, neutralize carefully with dilute Hydrochloric Acid (HCl) to prevent heat generation in the drum.
- Labeling: Mark as "HAZARDOUS WASTE - TOXIC TO AQUATIC LIFE - CORROSIVE."

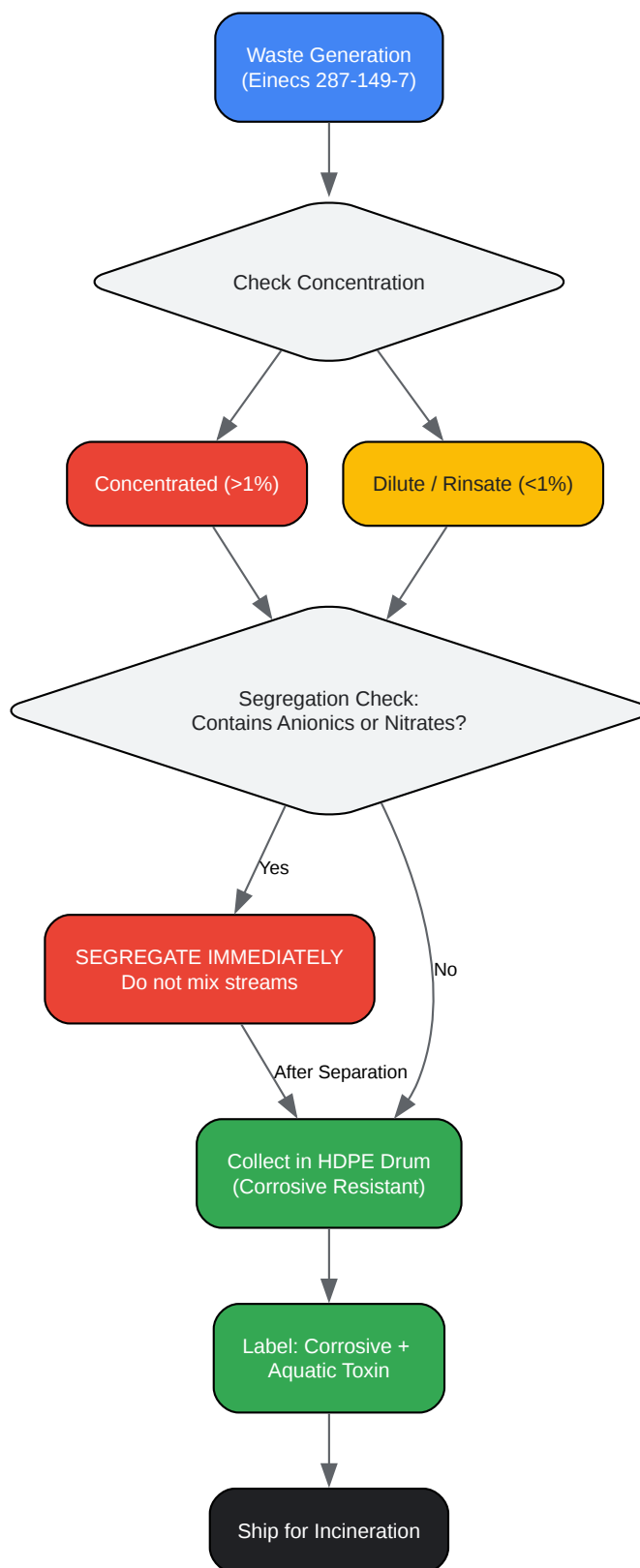
- Disposal Path: High-Temperature Incineration. This ensures complete destruction of the quaternary ammonium ring structure.

Workflow B: Dilute Rinsate & Wash Water (<1%)

Applicable for: Glassware washing water, bench cleaning fluids.

- Collection: Do not pour down the sink. Collect in a "Aqueous Wash" carboy.
- Deactivation (Optional but Recommended): While not a substitute for disposal, adding a stoichiometric excess of anionic surfactant (like cheap liquid soap) will neutralize the biocidal activity, reducing risk if a spill occurs during transport. Note: This creates solids; ensure your waste handler accepts sludge.
- Disposal Path: Transfer to chemical waste treatment facility for Physico-chemical treatment (precipitation) or incineration.

Visual Logic: Waste Decision Tree



[Click to download full resolution via product page](#)

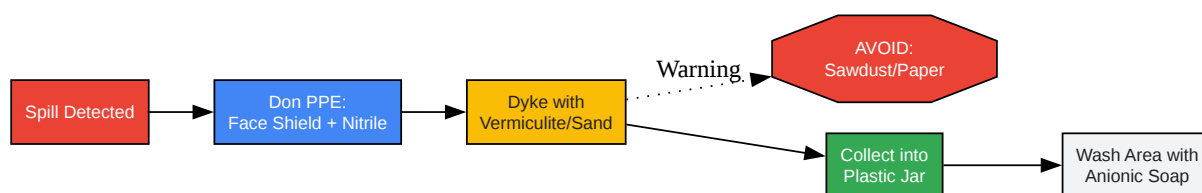
Figure 1: Decision logic for segregating and packaging Quaternary Ammonium waste.

Part 5: Emergency Spill Management

Scenario: 1 Liter of concentrated stock spilled on the lab floor.

- Evacuate & Ventilate: Clear the immediate area.[1][2] Vapors are low volatility, but aerosols are dangerous.
- PPE Up: Don goggles, face shield, and nitrile gloves immediately.
- Contain: Dyke the spill using inert absorbent (Vermiculite, Diatomaceous earth, or sand).
 - WARNING: Do NOT use sawdust or paper towels. Quats are oxidizers in some contexts and can degrade cellulose, potentially heating up.
- Absorb: Cover the liquid completely.
- Collect: Scoop into a wide-mouth plastic jar. Label as "Solid Chemical Waste (Corrosive)."
- Wash: Clean the floor with a dilute anionic detergent (soap) to neutralize residues. The floor will be slippery; rinse thoroughly.

Visual Workflow: Spill Response



[Click to download full resolution via product page](#)

Figure 2: Step-by-step spill response protocol minimizing chemical incompatibility risks.

Part 6: Regulatory Compliance Codes

When filling out your waste manifest, use the following codes. Note that local regulations (State/Province) may supersede these.

- European Waste Catalogue (EWC):
 - 07 06 01*: Aqueous washing liquids and mother liquors.
 - 16 03 05*: Organic wastes containing hazardous substances.
- US EPA (RCRA):
 - While not explicitly P or U listed, it is characteristic waste due to Corrosivity (D002) if pH is <2 or >12.5 (common in concentrates).
 - If not corrosive, it is often regulated as "Toxic" under state mandates due to aquatic toxicity.

References

- European Chemicals Agency (ECHA). (n.d.). Registration Dossier - Quaternary ammonium compounds, benzyl-C12-18-alkyldimethyl, chlorides. Retrieved March 3, 2026, from [\[Link\]](#)
- Pilot Chemical. (2015). SDS US - Alkyl Dimethyl Benzyl Ammonium Chloride. Retrieved March 3, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Compound Summary: Quaternary ammonium compounds, benzyl-C12-18-alkyldimethyl, chlorides.[3] National Library of Medicine. Retrieved March 3, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. fishersci.com [fishersci.com]
2. usa.bego.com [usa.bego.com]
3. Quaternary ammonium compounds, benzyl-C12-18-alkyldimethyl, chlorides - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Operational Guide: Disposal Procedures for Einecs 287-149-7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12675883/docs#operational-guide-disposal-procedures-for-einecs-287-149-7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)